

# A1899 preparation and handling for research use

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## Compound of Interest

Compound Name: A1899

Cat. No.: B15586076

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## Application Notes and Protocols for A1899

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the preparation, handling, and use of **A1899**, a potent and selective blocker of the two-pore domain potassium channel K2P3.1 (TASK-1), for research purposes.

## Chemical and Physical Properties

**A1899**, with the chemical name N-[(2,4-Difluorophenyl)methyl]-2'-[[[2-(4-methoxyphenyl)acetyl]amino]methyl][1,1'-biphenyl]-2-carboxamide, is a valuable tool for studying the physiological roles of TASK-1 channels.<sup>[1]</sup>

Property	Value	Reference
Synonyms	A 1899, A-1899, S 20951, S-20951, S20951	
CAS Number	498577-46-1	
Molecular Formula	C <sub>30</sub> H <sub>26</sub> F <sub>2</sub> N <sub>2</sub> O <sub>3</sub>	
Molecular Weight	500.54 g/mol	
Appearance	White to beige powder	
Purity	≥97% (HPLC) or ≥98%	[1]
Solubility	DMSO: 2 mg/mL, up to 100 mM[1]	
Storage Temperature	-10 to -25°C	

## Biological Activity

**A1899** is a highly potent and selective blocker of the TASK-1 potassium channel. It also shows activity against the closely related TASK-3 channel, but with lower potency.[1]

Target	Cell Line	IC <sub>50</sub>	Reference
Human K2P3.1 (TASK-1)	CHO cells	7 nM	[1]
Human K2P9.1 (TASK-3)	CHO cells	70 nM	[1]
Human K2P18.1 (TRESK)	Not specified	0.9 μM	[1]
Other K <sup>+</sup> channels	Not specified	>2 μM	[1]

Mechanism of Action: **A1899** acts as an open-channel blocker of TASK-1 channels, binding within the channel pore.[1][2] This block is not dependent on voltage.[2]

**In Vivo Activity:** In anesthetized rats, intravenous administration of **A1899** (5-25 mg/kg) has been shown to stimulate breathing and induce a lasting respiratory alkalosis. It has also been observed to mitigate the prolonged action potential duration induced by endothelin-1 in cardiomyocytes at a concentration of 200 nM.

## Signaling Pathway

**A1899** directly interacts with and blocks the pore of the TASK-1 potassium channel. These channels are part of the two-pore domain potassium channel (K2P) family, which are considered "leak" channels that contribute to the resting membrane potential of cells. By blocking TASK-1, **A1899** reduces the outward flow of potassium ions, leading to membrane depolarization. This change in membrane potential can then influence the activity of voltage-gated ion channels and other cellular processes.



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**A1899** mechanism of action on the TASK-1 channel.

## Experimental Protocols

### 4.1. Preparation of **A1899** Stock Solution

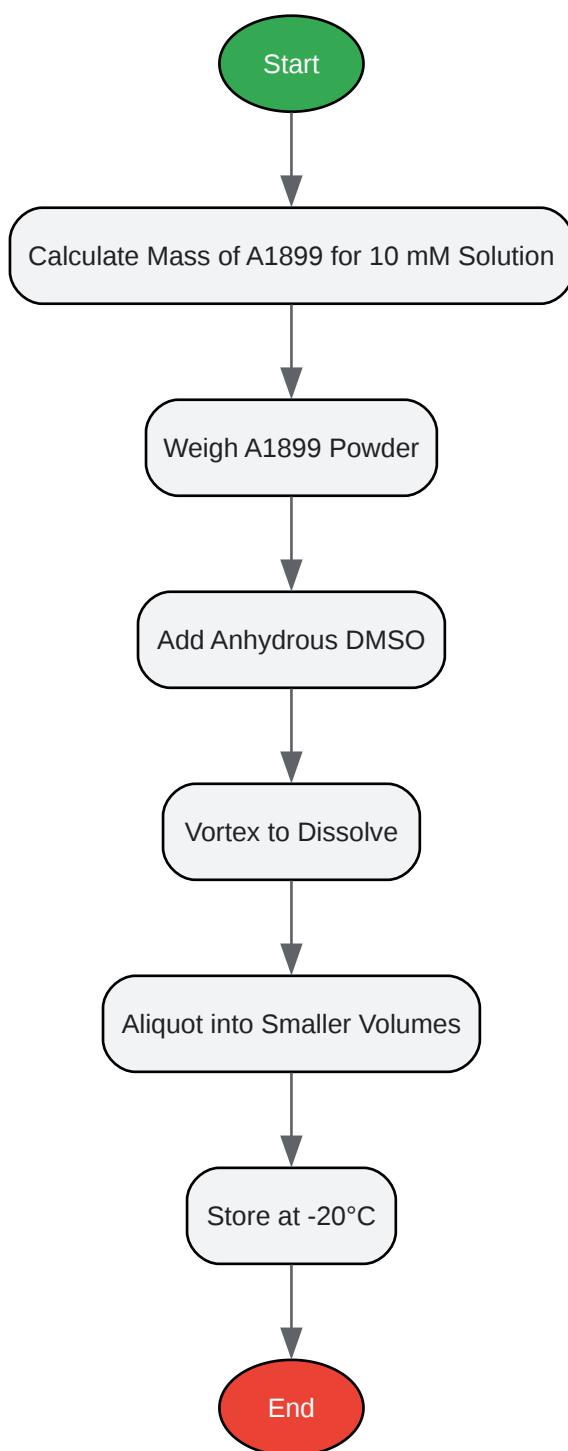
This protocol describes the preparation of a 10 mM stock solution of **A1899** in DMSO.

Materials:

- **A1899** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

**Procedure:**

- Calculate the required mass of **A1899**:
  - Molecular Weight (MW) of **A1899** = 500.54 g/mol .
  - To prepare 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 1 \text{ mL} * 500.54 \text{ g/mol} = 0.0050054 \text{ g} = 5.01 \text{ mg}.$
- Weigh **A1899**:
  - Carefully weigh out approximately 5.01 mg of **A1899** powder and place it in a sterile microcentrifuge tube.
- Dissolve in DMSO:
  - Add 1 mL of anhydrous DMSO to the tube containing the **A1899** powder.
- Ensure Complete Dissolution:
  - Vortex the solution thoroughly until all the **A1899** powder is completely dissolved. The solution should be clear.
- Storage:
  - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for long-term storage.



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Workflow for preparing an **A1899** stock solution.

#### 4.2. In Vitro Cell-Based Assay for TASK-1 Inhibition

This protocol provides a general guideline for assessing the inhibitory effect of **A1899** on TASK-1 channels expressed in a mammalian cell line (e.g., CHO or HEK293 cells) using a membrane potential-sensitive dye.

#### Materials:

- Mammalian cells stably expressing human TASK-1
- Cell culture medium and supplements
- Multi-well plates (e.g., 96-well, black, clear bottom)
- **A1899** stock solution (10 mM in DMSO)
- Membrane potential-sensitive fluorescent dye (e.g., FLIPR Membrane Potential Assay Kit)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- Fluorescence plate reader with fluidic addition capabilities

#### Procedure:

- Cell Seeding:
  - Seed the TASK-1 expressing cells into 96-well plates at an appropriate density to achieve a confluent monolayer on the day of the assay.
  - Incubate the plates at 37°C in a CO<sub>2</sub> incubator overnight.
- Compound Preparation:
  - Prepare a serial dilution of the **A1899** stock solution in the assay buffer to achieve the desired final concentrations. Remember to include a vehicle control (DMSO at the same final concentration as the highest **A1899** concentration).
- Dye Loading:
  - On the day of the assay, remove the cell culture medium from the wells.

- Add the membrane potential-sensitive dye, prepared according to the manufacturer's instructions, to each well.
- Incubate the plate at 37°C for the time specified by the dye manufacturer (typically 30-60 minutes).
- Assay Measurement:
  - Place the plate in the fluorescence plate reader and allow the temperature to equilibrate.
  - Measure the baseline fluorescence.
  - Add the **A1899** dilutions (and vehicle control) to the respective wells.
  - Continuously measure the fluorescence signal for a set period to observe the change in membrane potential caused by the inhibition of TASK-1 channels.
- Data Analysis:
  - Calculate the change in fluorescence for each well.
  - Plot the change in fluorescence against the concentration of **A1899**.
  - Determine the IC<sub>50</sub> value by fitting the data to a dose-response curve.

## Safety and Handling

### General Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling **A1899**.
- Handle the compound in a well-ventilated area.
- Avoid inhalation of the powder and contact with skin and eyes.

### First Aid Measures:

- If inhaled: Move the person to fresh air.

- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If swallowed: Rinse mouth with water.

For more detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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## References

- 1. A 1899 | Two-P Potassium Channels | Tocris Bioscience [tocris.com]
- 2. A Specific Two-pore Domain Potassium Channel Blocker Defines the Structure of the TASK-1 Open Pore - PMC [pmc.ncbi.nlm.nih.gov]
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